Spectroscopic characterization of Umifenovir precursors

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Compound of Interest

Compound Name:	*5-Bromo-1,2-dimethyl-1H-indole-3-carboxylic acid*
Cat. No.:	*B7905124*

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Spectroscopic Characterization of Umifenovir Precursors: A Comparative Analytical Guide

Executive Summary: The Analytical Imperative

In the synthesis of Umifenovir (Arbidol), a broad-spectrum antiviral indole derivative, the purity of late-stage precursors is the primary determinant of final API (Active Pharmaceutical Ingredient) quality. The structural complexity of Umifenovir—featuring a highly substituted indole core, a sulfide linkage, and a dimethylamine side chain—demands a rigorous orthogonal analytical strategy.

This guide focuses on the spectroscopic characterization of the two most critical precursors:

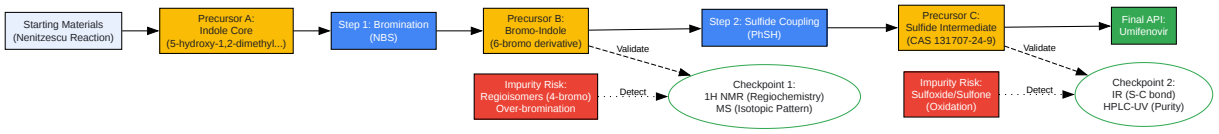
- The Bromo-Indole Intermediate: Ethyl 6-bromo-5-hydroxy-1,2-dimethyl-1H-indole-3-carboxylate.
- The Sulfide Intermediate: Ethyl 6-bromo-5-hydroxy-1-methyl-2-[(phenylthio)methyl]-1H-indole-3-carboxylate (CAS: 131707-24-9).[1][2][3][4]

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Senior Scientist Insight:Relying solely on HPLC retention times for these precursors is a common failure mode. The structural similarity between the brominated regioisomers and the N-methyl vs. O-methyl impurities requires the structural resolution of NMR and the isotopic fidelity of Mass Spectrometry for definitive validation.

Synthesis Workflow & Critical Control Points

The following diagram illustrates the synthetic pathway and the specific spectroscopic checkpoints required to ensure process integrity.



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Figure 1:Critical Control Points in Umifenovir Synthesis. Note the specific requirement for NMR at Checkpoint 1 to distinguish bromination sites.

Comparative Analytical Matrix

This table evaluates the efficacy of different spectroscopic techniques for characterizing the Sulfide Intermediate (Precursor C).

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Feature	H NMR Spectroscopy	FT-IR Spectroscopy	LC-MS (ESI+)
Primary Utility	Structural Elucidation & Regiochemistry	Functional Group Monitoring	Impurity Profiling & Trace Detection
Key Signal (Sulfide)	4.5-4.8 ppm (CH -S singlet)	~690-750 cm (C-S stretch, weak)	Molecular Ion ( )
Key Signal (Bromo)	Aromatic coupling constants ( )	~500-600 cm (C-Br stretch)	Distinct and (1:1 ratio)
Limit of Detection	High (~0.1 - 1%)	Medium (~1%)	Very Low (ppm level)
Blind Spot	Trace inorganic salts; low sensitivity	Cannot distinguish regioisomers easily	Ion suppression effects; non-ionizable impurities
Expert Verdict	Essential for confirming the C2-position substitution.	Secondary for rapid in-process checks (PAT).	Critical for quantifying unreacted bromo-intermediate.

Deep Dive: Spectroscopic Signatures

A. Nuclear Magnetic Resonance (H NMR)

The transition from the Bromo-Indole to the Sulfide Intermediate is most clearly visualized by the shift of the C2-substituent protons.

- Solvent: DMSO-

  is preferred over CDCl

  due to the poor solubility of the rigid indole core and to prevent acid-catalyzed degradation of the sulfide.

- Diagnostic Shifts (Sulfide Intermediate):

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- 11.8 ppm (s, 1H): Indole N-H (Broad, exchangeable). Note: If N-methylated, this disappears and a singlet appears at ~3.6 ppm.
- 4.65 ppm (s, 2H): The methylene bridge (

). This is the primary indicator of successful thiolation. In the starting material (chloromethyl or bromomethyl analog), this signal is typically downfield (

  4.9-5.1 ppm).
- 7.1 - 7.4 ppm (m, 5H): The phenyl ring protons from the thiophenol group.
- 1.3 ppm (t) & 4.2 ppm (q): The ethyl ester group (stable internal standard for integration).

B. Mass Spectrometry (LC-MS)

The bromine atom provides a unique isotopic signature that serves as a built-in quality control tag.

- Isotopic Pattern: The naturally occurring isotopes

  Br and

  Br exist in a nearly 1:1 ratio.
- Spectrum Analysis:
  - Precursor C (C

    H

    BrNO

    S): Look for a "doublet" molecular ion cluster at

    420 and 422.
  - Debrominated Impurity: A single peak at

    ~342 (M-Br+H). Presence of this peak indicates over-reduction during the reaction, a common side effect if metal catalysts are used.

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C. Infrared Spectroscopy (FT-IR)

- Carbonyl (C=O): Strong band at 1680–1700 cm

  (Ester).

- Hydroxyl (O-H): Broad band at 3300–3450 cm

  . Caution: Water content can mask this; dry samples thoroughly.

- Sulfoxide Impurity: If the sulfide oxidizes, a strong new band appears at 1030–1070 cm

  (S=O stretch). This is a "fail" indicator.

Experimental Protocols

Protocol 1: High-Fidelity NMR Characterization

Objective: To validate the regiochemistry of the sulfide addition.

- Sample Prep: Weigh 10-15 mg of the dried Sulfide Intermediate into a clean vial.
- Solvation: Add 0.6 mL of DMSO-

  (99.8% D).
  - Tip: Add 1 drop of TMS (Tetramethylsilane) as an internal reference (

    0.00).
  - Critical: If the sample is not fully soluble, gentle warming to 40°C is permitted, but avoid prolonged heating to prevent sulfur oxidation.
- Acquisition:
  - Run a standard proton sequence (32 scans).
  - Relaxation Delay (D1): Set to 5.0 seconds. Why? The aromatic protons and the ethyl group protons have different T1 relaxation times. A short D1 will lead to inaccurate

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integration, making it impossible to calculate the molar ratio of the phenyl group to the indole core.

- Processing: Phase correct manually. Integrate the ethyl ester quartet (2H) and set its value to 2.00. Check the integration of the phenyl region (should be 5.00 ± 0.1).

Protocol 2: LC-MS Impurity Profiling

Objective: To detect trace unreacted bromo-intermediate.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus), 100mm x 2.1mm, 1.8 µm.
- Mobile Phase:
  - A: Water + 0.1% Formic Acid.
  - B: Acetonitrile + 0.1% Formic Acid.
  - Note: Do not use Trifluoroacetic acid (TFA) as it suppresses ionization in MS.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: ESI Positive Mode. Scan range

  100–600.
- Pass Criteria:
  - Target peak (Sulfide) area > 98%.
  - Bromo-intermediate (

    344/346 for methyl-bromo precursor) < 0.5%.

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